

Application Notes and Protocols: 3-(Dibutylamino)propylamine as an Epoxy Curing Agent

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Compound of Interest

Compound Name: 3-(Dibutylamino)propylamine

Cat. No.: B091833

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Introduction

3-(Dibutylamino)propylamine is an aliphatic diamine featuring both a primary and a tertiary amine group. This unique structure makes it a versatile curing agent for epoxy resins. The primary amine actively participates in the cross-linking reaction with epoxy groups, while the tertiary amine can act as a catalyst, accelerating the curing process.^[1] This dual functionality allows for a balance of pot life and cure speed, making it suitable for a range of applications, from coatings and adhesives to composite materials. These application notes provide an overview of the characteristics of **3-(Dibutylamino)propylamine** as an epoxy curing agent, along with protocols for its evaluation.

Chemical Structure:

Physicochemical Properties

A summary of the key physical and chemical properties of **3-(Dibutylamino)propylamine** is presented in Table 1.

Property	Value
CAS Number	102-83-0
Molecular Formula	C11H26N2
Molecular Weight	186.34 g/mol
Appearance	Liquid
Boiling Point	205 °C
Density	0.827 g/mL at 25 °C
Refractive Index	n _{20/D} 1.4463
Flash Point	104 °C

Curing Characteristics and Performance (Illustrative Data)

Due to the limited availability of specific performance data for **3-(Dibutylamino)propylamine** as an epoxy curing agent in publicly accessible literature, the following table presents illustrative data based on typical values for aliphatic amine curing agents. This data is intended to provide a general understanding of the expected performance and should be verified experimentally for specific formulations.

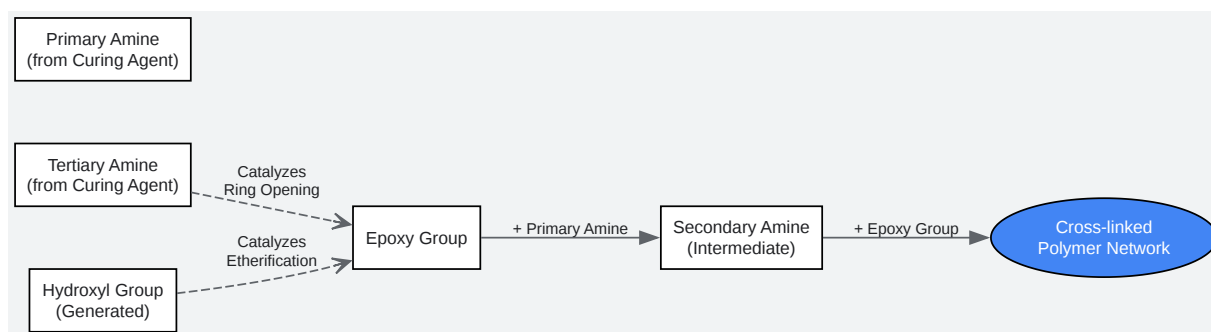
Table 2: Illustrative Curing and Mechanical Properties

Parameter	Illustrative Value	Test Method
Mix Ratio (phr with DGEBA, EEW=190)	25-35	Calculation
Gel Time (100g mass at 25°C)	30 - 60 minutes	ASTM D2471
Glass Transition Temperature (Tg)	80 - 110 °C	ASTM D3418 (DSC)
Tensile Strength	60 - 80 MPa	ASTM D638
Tensile Modulus	2.5 - 3.5 GPa	ASTM D638
Elongation at Break	3 - 5%	ASTM D638

DGEBA: Diglycidyl ether of bisphenol A; EEW: Epoxy equivalent weight; phr: parts per hundred resin.

Signaling Pathways and Reaction Mechanisms

The curing of epoxy resins with **3-(Dibutylamino)propylamine** involves the nucleophilic addition of the primary amine to the epoxide ring. The tertiary amine present in the molecule can catalyze this reaction, as well as the subsequent reaction of the secondary amine formed, and potentially promote etherification reactions at elevated temperatures.^[1]



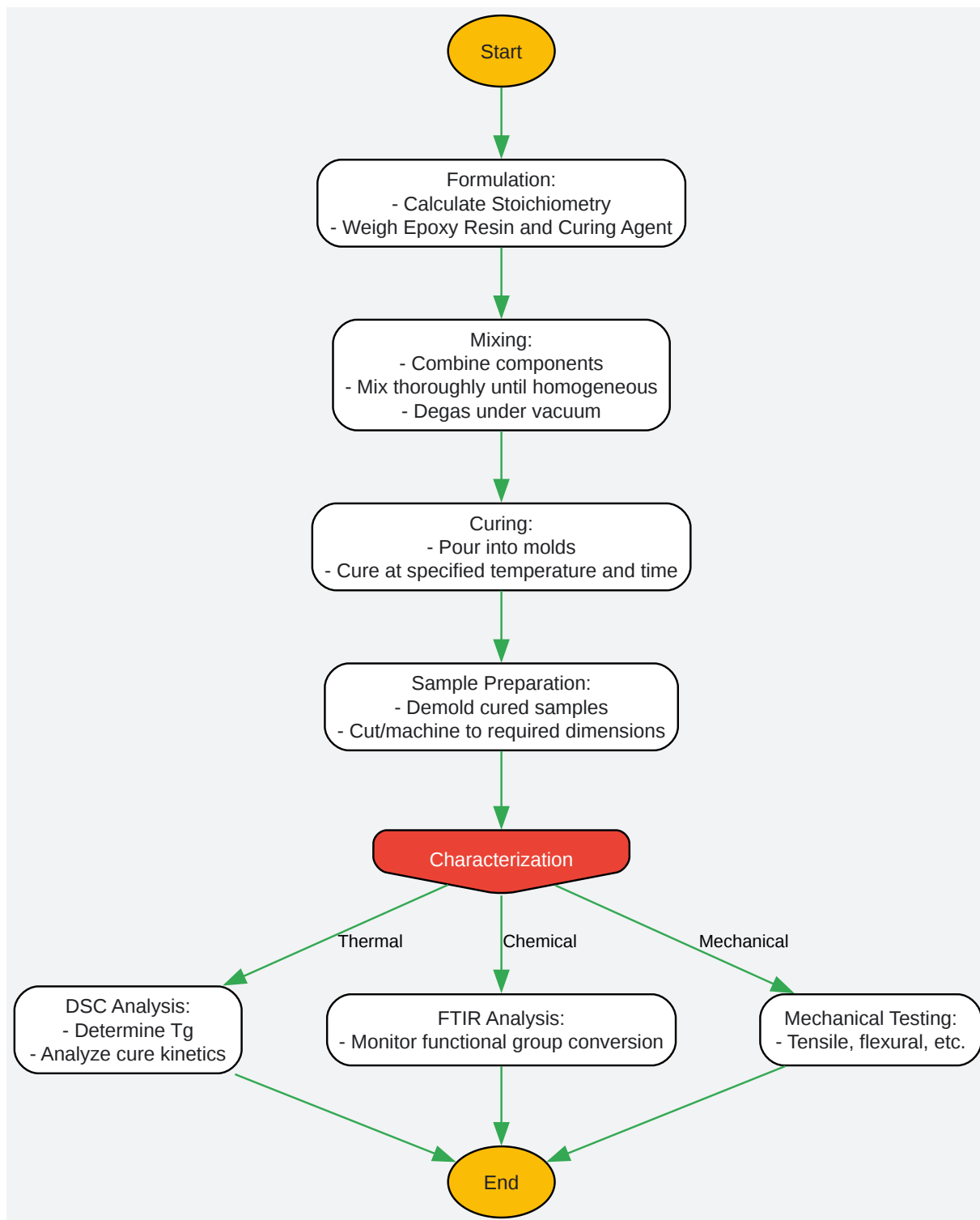
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Caption: Epoxy curing reaction with an amine agent.

Experimental Protocols

The following are detailed protocols for characterizing the curing behavior and properties of epoxy resins cured with **3-(Dibutylamino)propylamine**.

Workflow for Curing and Characterization



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Caption: General experimental workflow for epoxy curing.

Determination of Glass Transition Temperature (T_g) by DSC

Objective: To determine the glass transition temperature (T_g) of the cured epoxy system using Differential Scanning Calorimetry (DSC).

Materials and Equipment:

- Cured epoxy sample (approx. 5-10 mg)
- Differential Scanning Calorimeter (DSC)
- Aluminum DSC pans and lids
- Crimper for sealing pans

Procedure:

- Prepare a sample of the cured epoxy resin (5-10 mg) and place it in an aluminum DSC pan.
- Seal the pan using a crimper. An empty sealed pan should be used as a reference.
- Place the sample and reference pans into the DSC cell.
- Heat the sample to a temperature above its expected T_g (e.g., 200°C) at a heating rate of 10°C/min to erase any prior thermal history.
- Cool the sample to a temperature below its expected T_g (e.g., 0°C) at a controlled rate (e.g., 10°C/min).
- Reheat the sample at a controlled rate (e.g., 10°C/min) to a temperature above the T_g.
- The T_g is determined from the midpoint of the inflection in the heat flow curve during the second heating scan.

Monitoring Cure Progression by FTIR Spectroscopy

Objective: To monitor the disappearance of the epoxy group and the formation of hydroxyl groups during the curing reaction using Fourier Transform Infrared (FTIR) spectroscopy.

Materials and Equipment:

- Uncured epoxy-amine mixture
- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory or KBr plates
- Oven or hot plate for controlled temperature curing

Procedure:

- Obtain an initial FTIR spectrum of the uncured, thoroughly mixed epoxy-amine formulation. This will serve as the $t=0$ reference.
- Identify the characteristic absorption bands:
 - Epoxy ring: $\sim 915\text{ cm}^{-1}$
 - Primary amine N-H stretch: $\sim 3300\text{-}3400\text{ cm}^{-1}$ (doublet)
 - Hydroxyl O-H stretch: broad band around $3200\text{-}3600\text{ cm}^{-1}$ (will grow during cure)
 - Aromatic C=C stretch (from DGEBA): $\sim 1608\text{ cm}^{-1}$ (can be used as an internal standard)
- Place a thin film of the mixture on the ATR crystal or between KBr plates and place it in a temperature-controlled environment.
- Acquire FTIR spectra at regular intervals during the curing process.
- Monitor the decrease in the intensity of the epoxy peak at $\sim 915\text{ cm}^{-1}$ relative to the internal standard peak at $\sim 1608\text{ cm}^{-1}$.
- The degree of conversion of the epoxy groups can be calculated using the following formula:
Conversion (%) = $[1 - (A_t / A_0)] \times 100$ Where A_t is the normalized absorbance of the epoxy peak at time t , and A_0 is the normalized absorbance at $t=0$.

Safety and Handling

3-(Dibutylamino)propylamine is a corrosive substance and can cause severe skin burns and eye damage. It is also harmful if swallowed and toxic in contact with skin. Always handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

Conclusion

3-(Dibutylamino)propylamine presents itself as a potentially valuable curing agent for epoxy resins, offering a balance of reactivity and working time due to its dual amine functionalities. The protocols outlined in these application notes provide a framework for the systematic evaluation of its performance in various epoxy formulations. Experimental verification of the illustrative data is essential for specific applications.

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References

- 1. [appliedpoleramic.com](https://www.appliedpoleramic.com) [appliedpoleramic.com]
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